

Technical Guide: Solubility Profile of Acid Yellow 25 (CAS No. 6359-85-9)

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Compound of Interest					
Compound Name:	Acid Yellow 25				
Cat. No.:	B1290562	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Acid Yellow 25** (C.I. 18835), a synthetic azo dye with the CAS number 6359-85-9. The document details its solubility in two common laboratory solvents, water and ethanol, presenting available quantitative and qualitative data. Furthermore, it outlines a standardized experimental protocol for determining the solubility of this compound, ensuring reproducibility and accuracy in research and development settings.

Core Substance Identification

• Chemical Name: Sodium 4-(3-methyl-4-((4-methyl-3-(phenylsulfamoyl)phenyl)azo)-5-oxo-4,5-dihydro-1H-pyrazol-1-yl)benzenesulfonate

CAS Number: 6359-85-9

• C.I. Number: 18835

Molecular Formula: C23H20N5NaO6S2

Molecular Weight: 549.56 g/mol

Appearance: Yellow powder.[1]



Quantitative Solubility Data

The solubility of a substance is a critical physicochemical property, influencing its behavior in various applications, from dyeing processes to potential biomedical research. The following table summarizes the available quantitative and qualitative solubility data for **Acid Yellow 25** in water and ethanol.

Solvent	Temperature	Solubility	Data Type	Reference
Water	90°C	150 g/L	Quantitative	[1]
Water	Not Specified	Soluble	Qualitative	[2]
Ethanol	Not Specified	Slightly Soluble	Qualitative	[1][2]

Note: A significant challenge in compiling a complete solubility profile for **Acid Yellow 25** is the limited availability of precise, temperature-dependent quantitative data, particularly for organic solvents like ethanol. The qualitative description "slightly soluble" indicates a low affinity of the compound for ethanol.

Experimental Protocol for Solubility Determination

To ensure consistent and reliable solubility data, standardized methods are recommended. The following protocol is based on the OECD Test Guideline 105 (Flask Method) and the widely used shake-flask method, which are suitable for substances with solubilities greater than 10^{-2} g/L.[3][4]

Principle

An excess amount of the test substance, **Acid Yellow 25**, is agitated in a specific solvent (water or ethanol) at a constant temperature for a sufficient period to reach equilibrium. The concentration of the dissolved substance in the saturated solution is then determined using a suitable analytical method.

Materials and Equipment

Acid Yellow 25 (analytical standard)



- Distilled or deionized water
- Absolute ethanol
- Glass flasks with stoppers
- Constant temperature shaker or water bath
- Centrifuge
- Analytical balance
- UV-Vis Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- · Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm)

Procedure

- Preparation of Test Solutions:
 - Add an excess amount of **Acid Yellow 25** to separate flasks containing a known volume of water and ethanol, respectively. The excess solid should be visually apparent throughout the experiment.
 - Seal the flasks to prevent solvent evaporation.
- Equilibration:
 - Place the flasks in a constant temperature shaker or water bath set to the desired temperature (e.g., 20°C, 37°C).
 - Agitate the flasks for a predetermined period (e.g., 24 to 48 hours) to ensure equilibrium is reached. Preliminary tests may be required to determine the optimal equilibration time.
- Phase Separation:



- After equilibration, allow the flasks to stand at the test temperature to allow undissolved material to sediment.
- To ensure complete removal of solid particles, centrifuge an aliquot of the supernatant at the same temperature.

Sample Analysis:

- Carefully withdraw a sample from the clear supernatant.
- Filter the sample using a syringe filter that does not adsorb the test substance.
- Prepare a series of dilutions of the filtered saturated solution.
- Determine the concentration of Acid Yellow 25 in the diluted samples using a validated analytical method (e.g., UV-Vis spectrophotometry at its λmax or HPLC).

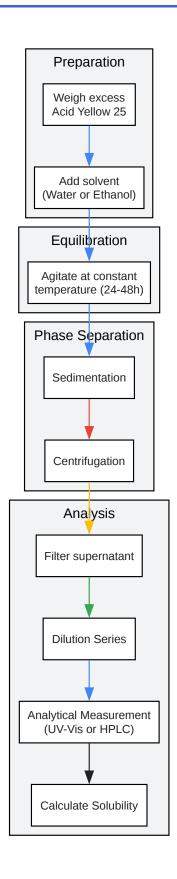
Data Calculation:

- Calculate the solubility in g/L using the measured concentration and the dilution factor.
- The experiment should be performed in triplicate to ensure the reliability of the results.

Mandatory Visualizations

To further elucidate the experimental process, the following diagrams are provided.

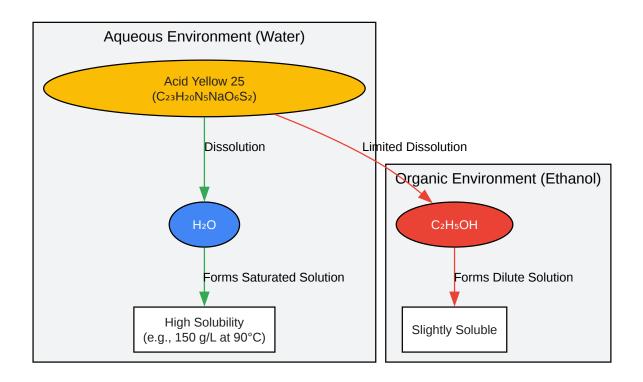




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Caption: Experimental workflow for determining the solubility of Acid Yellow 25.





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Caption: Logical relationship of **Acid Yellow 25** solubility in water and ethanol.

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